

Technical Guide: Dinotefuran-NHCO-propionic acid Analytical Standard

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Compound of Interest

Compound Name: *Dinotefuran-NHCO-propionic acid*

Cat. No.: *B12389237*

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Introduction

Dinotefuran, a third-generation neonicotinoid insecticide, is recognized for its potent activity against a broad spectrum of insect pests. Its mechanism of action involves the disruption of the insect nervous system.[1] **Dinotefuran-NHCO-propionic acid** is a synthetic derivative of dinotefuran, formed by conjugating it with propionic acid through a carbamate linkage.[2] This modification is theorized to alter its physicochemical properties, potentially enhancing solubility, stability, or targeted delivery in biological and environmental systems.[2] This technical guide provides an in-depth overview of the available information on the **Dinotefuran-NHCO-propionic acid** analytical standard, including its chemical properties, proposed analytical methodologies, and the relevant biological signaling pathway.

Commercial Availability

As of the latest research, an analytical standard for **Dinotefuran-NHCO-propionic acid** does not appear to be commercially available from major chemical suppliers. Researchers interested in this compound may need to consider custom synthesis. Several companies specialize in the custom synthesis of complex organic molecules and could be contracted to produce this specific derivative.

Chemical and Physical Properties

The fundamental properties of **Dinotefuran-NHCO-propionic acid** are summarized below. This information is based on available chemical literature.^[2]

Property	Value
Molecular Formula	C ₁₁ H ₂₀ N ₄ O ₄
Molecular Weight	272.30 g/mol
IUPAC Name	4-[2-[N'-methyl-N-(oxolan-3-ylmethyl)carbamimidoyl]hydrazinyl]-4-oxobutanoic acid
Canonical SMILES	CN=C(NCC1CCOC1)NNC(=O)CCC(=O)O
InChI Key	WFFMDXUQGKHWIR-UHFFFAOYSA-N
Origin	Synthetic

Proposed Analytical Methodology

While no specific experimental protocols for the analysis of **Dinotefuran-NHCO-propionic acid** have been published, a robust analytical method can be adapted from established procedures for Dinotefuran and its other metabolites. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the most suitable technique due to its high sensitivity and selectivity.

Objective: To develop a quantitative method for the determination of **Dinotefuran-NHCO-propionic acid** in a given matrix (e.g., biological fluids, environmental samples).

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Proposed LC-MS/MS Method:

Parameter	Recommended Conditions
LC Column	C18 reversed-phase column (e.g., 2.1 mm i.d. x 100 mm, 1.8 µm particle size)
Mobile Phase	A: 0.1% Formic acid in Water B: 0.1% Formic acid in Acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, return to initial conditions and equilibrate.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Detection	Multiple Reaction Monitoring (MRM)

Sample Preparation (General Protocol - to be optimized for specific matrix):

- Extraction: For solid samples, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based extraction method is recommended. For liquid samples, a simple protein precipitation with acetonitrile may be sufficient.
- Clean-up: A dispersive solid-phase extraction (d-SPE) step with PSA (primary secondary amine) and C18 sorbents can be used to remove interfering matrix components.
- Reconstitution: The final extract should be evaporated to dryness and reconstituted in the initial mobile phase conditions.

Method Validation:

The adapted method should be validated according to standard guidelines, including assessment of:

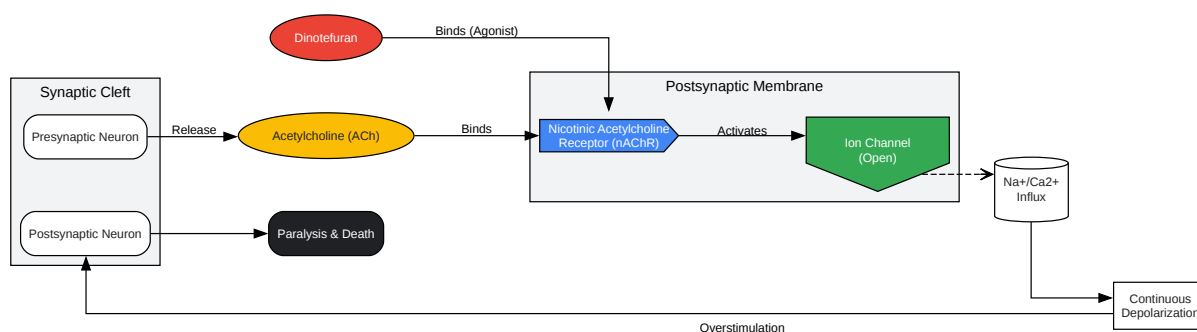
- Linearity and range

- Accuracy and precision
- Limit of Detection (LOD) and Limit of Quantitation (LOQ)
- Matrix effects
- Stability

Signaling Pathway

Dinotefuran, like other neonicotinoid insecticides, primarily targets the nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system.[3][4] It acts as an agonist, binding to these receptors and mimicking the action of the neurotransmitter acetylcholine (ACh).[5][6] This binding leads to the persistent opening of the ion channel, resulting in continuous nerve stimulation, which ultimately leads to paralysis and death of the insect.[3] The selectivity of neonicotinoids for insect nAChRs over mammalian receptors is a key factor in their insecticidal activity and relatively lower mammalian toxicity.[5]

Below is a diagram illustrating the mechanism of action of Dinotefuran at the nicotinic acetylcholine receptor.

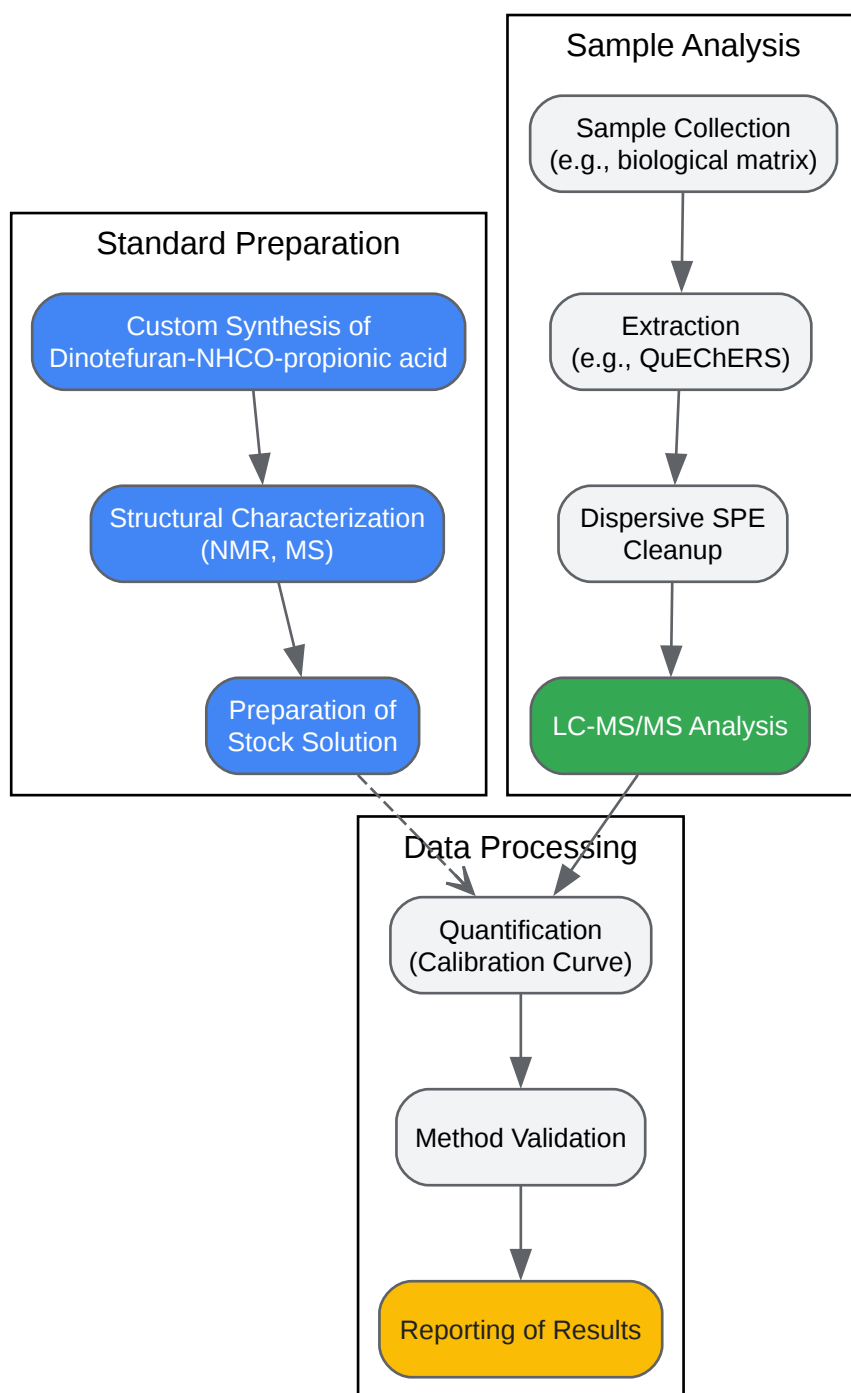


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Caption: Mechanism of Dinotefuran at the nicotinic acetylcholine receptor.

Experimental Workflow

The following diagram outlines a typical workflow for the analysis of **Dinotefuran-NHCO-propionic acid** in a research setting.



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Caption: General workflow for analysis of **Dinotefuran-NHCO-propionic acid**.

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